

# Proper Disposal of 1,2,3-Tribromobenzene: A Safety and Operational Guide

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## Compound of Interest

Compound Name: **1,2,3-Tribromobenzene**

Cat. No.: **B042115**

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For researchers, scientists, and drug development professionals, the meticulous management of chemical waste is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the proper disposal of **1,2,3-Tribromobenzene**, a halogenated aromatic compound. Adherence to these protocols is essential to mitigate risks and maintain a safe research environment.

## Immediate Safety and Handling Precautions:

Before initiating any disposal procedures, it is crucial to handle **1,2,3-Tribromobenzene** with appropriate safety measures. This compound is known to cause skin, eye, and respiratory irritation.<sup>[1][2]</sup> Always operate in a well-ventilated area or within a certified chemical fume hood.<sup>[1][3][4]</sup> Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a laboratory coat, must be worn at all times to prevent exposure.<sup>[2][4]</sup>

## Quantitative Data and Hazard Profile

The following table summarizes key physical and chemical properties and hazard classifications for **1,2,3-Tribromobenzene**, which inform its proper handling and disposal.

Property	Value	Source
Chemical Formula	<chem>C6H3Br3</chem>	PubChem
CAS Number	608-21-9	PubChem
Physical State	Solid	Sigma-Aldrich
Melting Point	85-88 °C	Sigma-Aldrich
Boiling Point	276 °C	Sigma-Aldrich
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation H413: May cause long lasting harmful effects to aquatic life	[2]
Disposal Code	P501: Dispose of contents/container to an approved waste disposal plant	[1][5]

## Experimental Protocol for Waste Disposal

The proper disposal of **1,2,3-Tribromobenzene** waste involves segregation, containment, and transfer. The following protocol outlines the necessary steps for laboratory personnel.

### Materials:

- Designated and labeled "Halogenated Organic Waste" container (must be chemically compatible, e.g., polyethylene)[6][7][8]
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat
- Chemical fume hood
- Spill kit with inert absorbent material (e.g., sand, vermiculite)[1]

- Hazardous waste labels/tags provided by your institution's Environmental Health and Safety (EHS) department

Procedure:

- Waste Segregation:
  - Identify the waste containing **1,2,3-Tribromobenzene**. As a brominated compound, it is classified as a halogenated organic waste.[4][6][8]
  - Crucially, do not mix halogenated organic waste with non-halogenated organic waste.[6][8] The disposal methods and costs for these waste streams are significantly different.[6][9]
- Waste Collection:
  - All handling of open containers of **1,2,3-Tribromobenzene** waste must be conducted within a chemical fume hood to minimize inhalation exposure.[4][6]
  - Carefully transfer the waste into the designated "Halogenated Organic Waste" container. Avoid splashing.
  - Ensure the waste container is not filled beyond 90% capacity to allow for vapor expansion.
- Container Management:
  - Keep the waste container tightly sealed when not in use.[1][6][10]
  - Properly label the container with a hazardous waste tag as soon as the first drop of waste is added.[6] The label must clearly identify the contents, including "**1,2,3-Tribromobenzene**," and list all other components and their approximate percentages.[8][10]
  - Store the sealed container in a designated satellite accumulation area within the laboratory. This area should be away from incompatible materials and in secondary containment to catch any potential leaks.[6][7]
- Disposal of Empty Containers:

- Empty containers that previously held **1,2,3-Tribromobenzene** are also considered hazardous waste.
- These containers must be triple-rinsed with a suitable solvent. The rinsate from the first rinse must be collected and disposed of as halogenated organic waste.[10][11] For highly toxic chemicals, the first three rinses must be collected.[10]
- After rinsing and air-drying, obliterate or remove the original label.[11] The container can then be disposed of according to institutional guidelines for clean glassware or plastic.
- Request for Pickup:
  - Once the waste container is full, complete the hazardous waste tag and submit a waste pickup request to your institution's EHS department.[10][12]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **1,2,3-Tribromobenzene**.

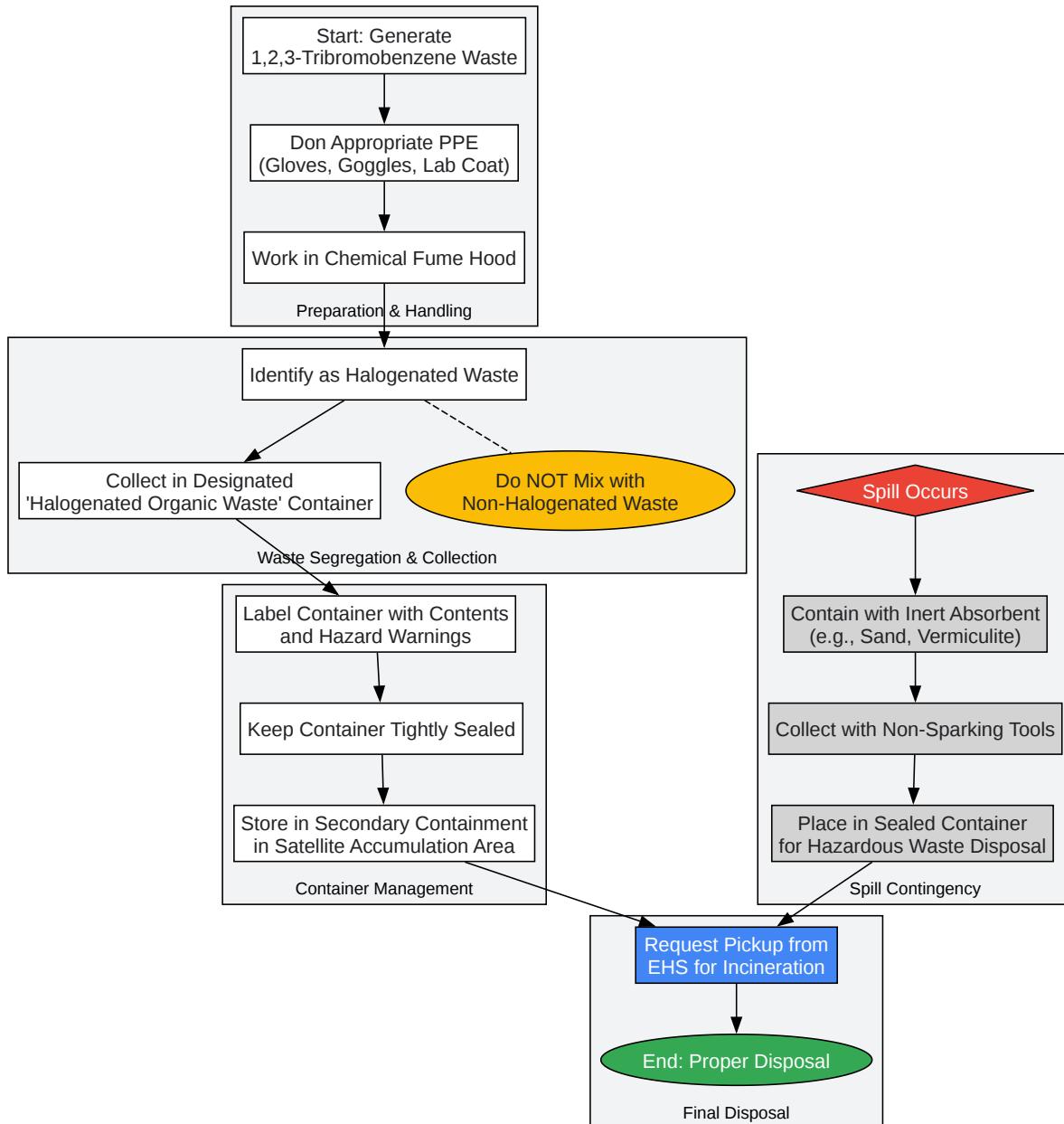


Figure 1. Disposal Workflow for 1,2,3-Tribromobenzene

[Click to download full resolution via product page](#)**Caption: Disposal Workflow for 1,2,3-Tribromobenzene.**

## Spill Management

In the event of a spill, evacuate the immediate area and ensure proper ventilation.[13] Remove all sources of ignition.[1] Contain the spill with an inert absorbent material such as sand, silica gel, or vermiculite.[1][3] Use non-sparking tools to sweep up the absorbed material and place it into a suitable, sealed container for disposal as hazardous waste.[1] Do not allow the chemical to enter the environment or drains.[1] Contaminated clothing should be removed and washed before reuse.[1]

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## References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- 2. [synquestlabs.com](https://synquestlabs.com) [synquestlabs.com]
- 3. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- 4. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [\[hscprep.com.au\]](https://hscprep.com.au)
- 5. [sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- 6. [campusoperations.temple.edu](https://campusoperations.temple.edu) [campusoperations.temple.edu]
- 7. [wpcdn.web.wsu.edu](https://wpcdn.web.wsu.edu) [wpcdn.web.wsu.edu]
- 8. [bucknell.edu](https://bucknell.edu) [bucknell.edu]
- 9. Making sure you're not a bot! [\[oc-praktikum.de\]](https://oc-praktikum.de)
- 10. Hazardous Waste Disposal Guide - Research Areas | Policies [\[policies.dartmouth.edu\]](https://policies.dartmouth.edu)
- 11. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [\[researchsafety.northwestern.edu\]](https://researchsafety.northwestern.edu)
- 12. [odu.edu](https://odu.edu) [odu.edu]
- 13. [benchchem.com](https://benchchem.com) [benchchem.com]

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